

(Z)-FeCP-oxindole solubility issues in aqueous solutions

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Compound of Interest

Compound Name: (Z)-FeCP-oxindole

Cat. No.: B560280

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Technical Support Center: (Z)-FeCP-oxindole

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges with **(Z)-FeCP-oxindole**, particularly concerning its solubility in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **(Z)-FeCP-oxindole** and what is its primary mechanism of action?

A1: **(Z)-FeCP-oxindole** is a selective inhibitor of human vascular endothelial growth factor receptor 2 (VEGFR-2), a key mediator of angiogenesis.^[1] It has an IC₅₀ value of approximately 200-220 nM for VEGFR-2.^{[1][2][3][4]} The compound also exhibits anticancer properties, for instance, against B16 murine melanoma cell lines with an IC₅₀ of less than 1 μM.^{[1][5]} At higher concentrations (10 μM), it does not significantly inhibit VEGFR1 or Platelet-Derived Growth Factor Receptors (PDGFRα/β).^{[1][5]}

Q2: I am observing precipitation after diluting my **(Z)-FeCP-oxindole** stock solution into my aqueous cell culture medium. Why is this happening?

A2: This is a common issue due to the low aqueous solubility of **(Z)-FeCP-oxindole**. The compound is hydrophobic, and when the concentration of the organic solvent (like DMSO) is significantly lowered by dilution in an aqueous buffer or medium, the compound can precipitate.

out of the solution. The parent compound, oxindole, is also known to be sparingly soluble in aqueous buffers.[6]

Q3: What is the recommended solvent for preparing a stock solution of **(Z)-FeCP-oxindole**?

A3: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **(Z)-FeCP-oxindole**. [5] It is soluble up to 5 mM in DMSO, potentially requiring gentle warming. [5] Another source suggests a solubility of less than 1.65 mg/mL in DMSO. [7]

Q4: How should I store stock solutions of **(Z)-FeCP-oxindole**?

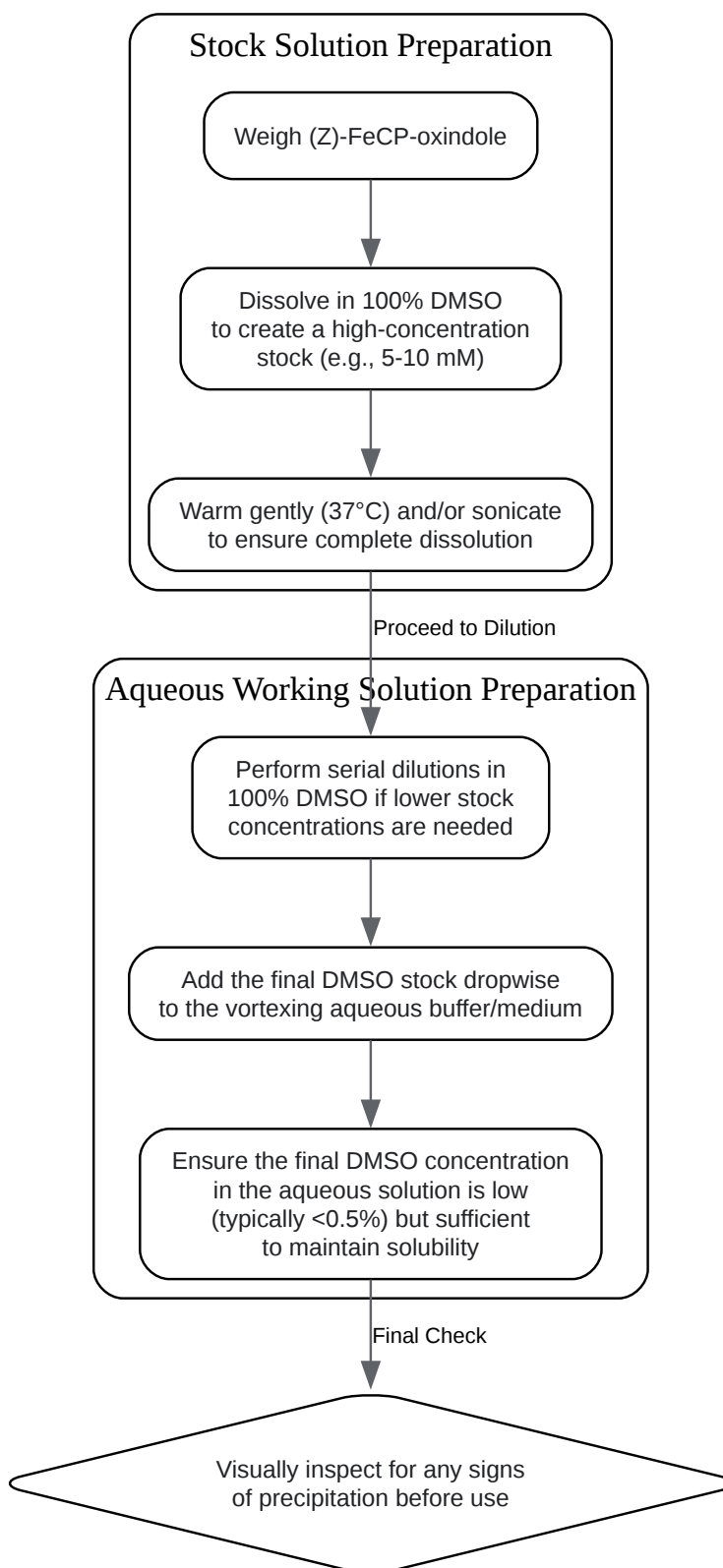
A4: Stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles. [1][4][7] For storage, it is recommended to keep the solutions at -20°C for up to one month or at -80°C for up to six months. [1][4][7]

Troubleshooting Guide: Solubility Issues in Aqueous Solutions

This guide provides a systematic approach to address precipitation issues when diluting **(Z)-FeCP-oxindole** for experiments.

Problem: Precipitate forms upon dilution of the DMSO stock solution into an aqueous medium (e.g., PBS, cell culture media).

Workflow for Preparing Aqueous Solutions



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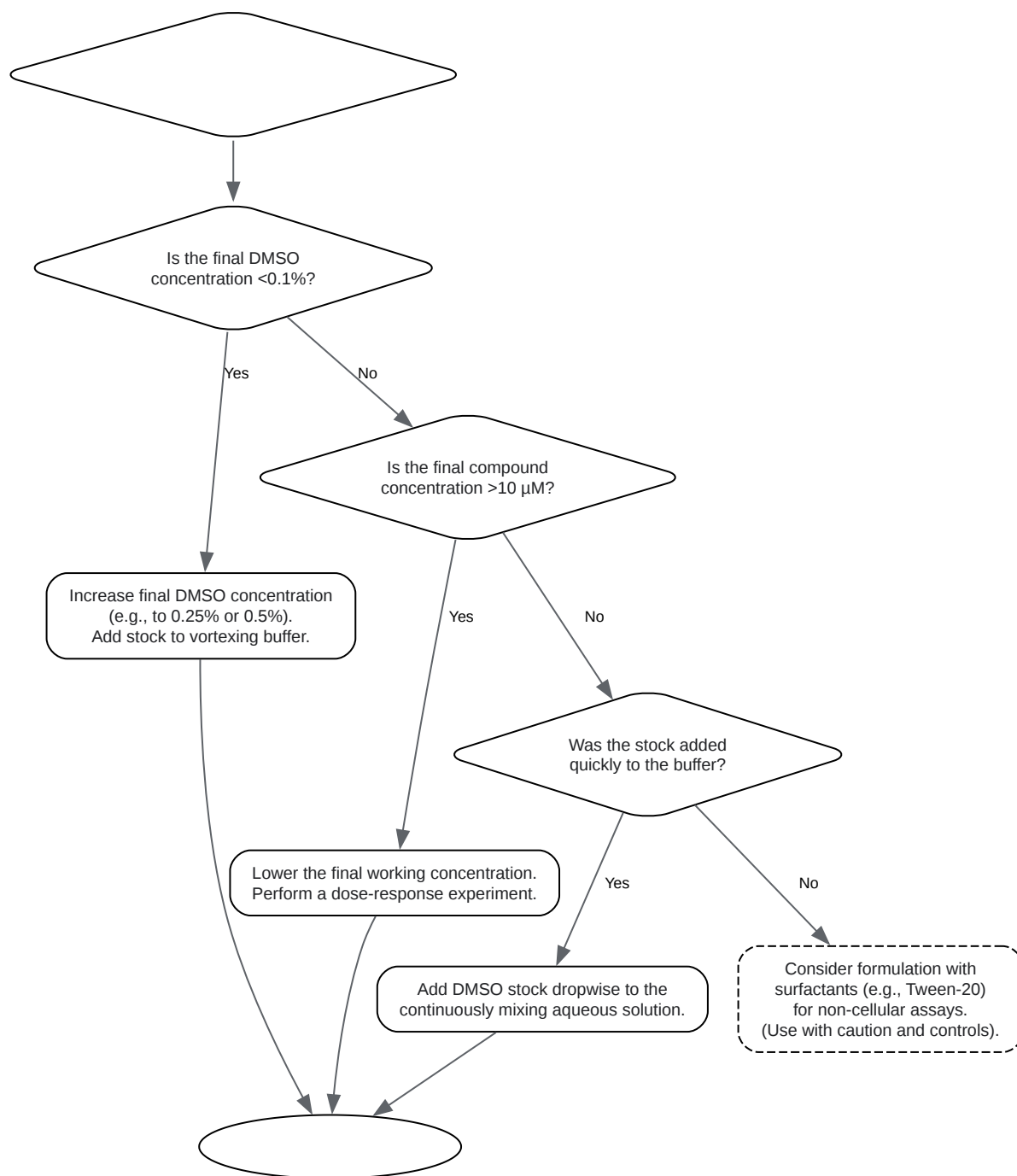
Caption: Workflow for preparing **(Z)-FeCP-oxindole** solutions.

Troubleshooting Steps

- Optimize Final DMSO Concentration:
 - Issue: The final concentration of DMSO in your aqueous solution may be too low to keep the compound dissolved.
 - Solution: While it is crucial to keep DMSO concentrations low to avoid solvent-induced artifacts in biological assays (typically below 0.5%), a slight increase might be necessary. Test a range of final DMSO concentrations (e.g., 0.1%, 0.25%, 0.5%) to find the optimal balance between solubility and experimental tolerance.
- Modify the Dilution Method:
 - Issue: Rapidly adding the DMSO stock to the aqueous solution can cause localized high concentrations of the compound, leading to precipitation.
 - Solution: Add the DMSO stock solution dropwise to the aqueous buffer while the buffer is being gently vortexed or stirred. This promotes rapid mixing and prevents the compound from crashing out.
- Lower the Working Concentration:
 - Issue: The final concentration of **(Z)-FeCP-oxindole** in your experiment may exceed its solubility limit in the final aqueous medium.
 - Solution: Re-evaluate the required final concentration. Given its potency (IC₅₀ ~220 nM), high concentrations may not be necessary for observing a biological effect. Test a dose-response curve starting from lower concentrations.
- Use a Surfactant or Co-solvent (with caution):
 - Issue: The compound remains insoluble even with optimized DMSO and dilution techniques.
 - Solution: For in vitro biochemical assays (not recommended for cell-based assays without extensive controls), consider the inclusion of a non-ionic surfactant like Tween-20 (e.g., at 0.01%) or a co-solvent. However, these additives can affect biological systems, so

appropriate vehicle controls are essential. A similar compound, oxindole, can be dissolved in an ethanol:PBS solution, suggesting that a co-solvent approach might be viable.[6]

Troubleshooting Flowchart



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Caption: Troubleshooting logic for solubility issues.

Data and Properties

Chemical Properties of (Z)-FeCP-oxindole

Property	Value	Reference
CAS Number	1137967-28-2	[7][8]
Molecular Formula	C ₁₉ H ₁₅ FeNO	[7][8]
Molecular Weight	329.17 g/mol	[7][8]

Solubility Data

Solvent	Solubility	Notes	Reference
DMSO	Soluble to 5 mM	Gentle warming may be required.	[5]
DMSO	< 1.65 mg/mL	-	[7]
Aqueous Buffers	Sparingly soluble	Prone to precipitation upon dilution from organic stock.	[6]

Experimental Protocols

Protocol: Preparation of (Z)-FeCP-oxindole for In Vitro Cell-Based Assays

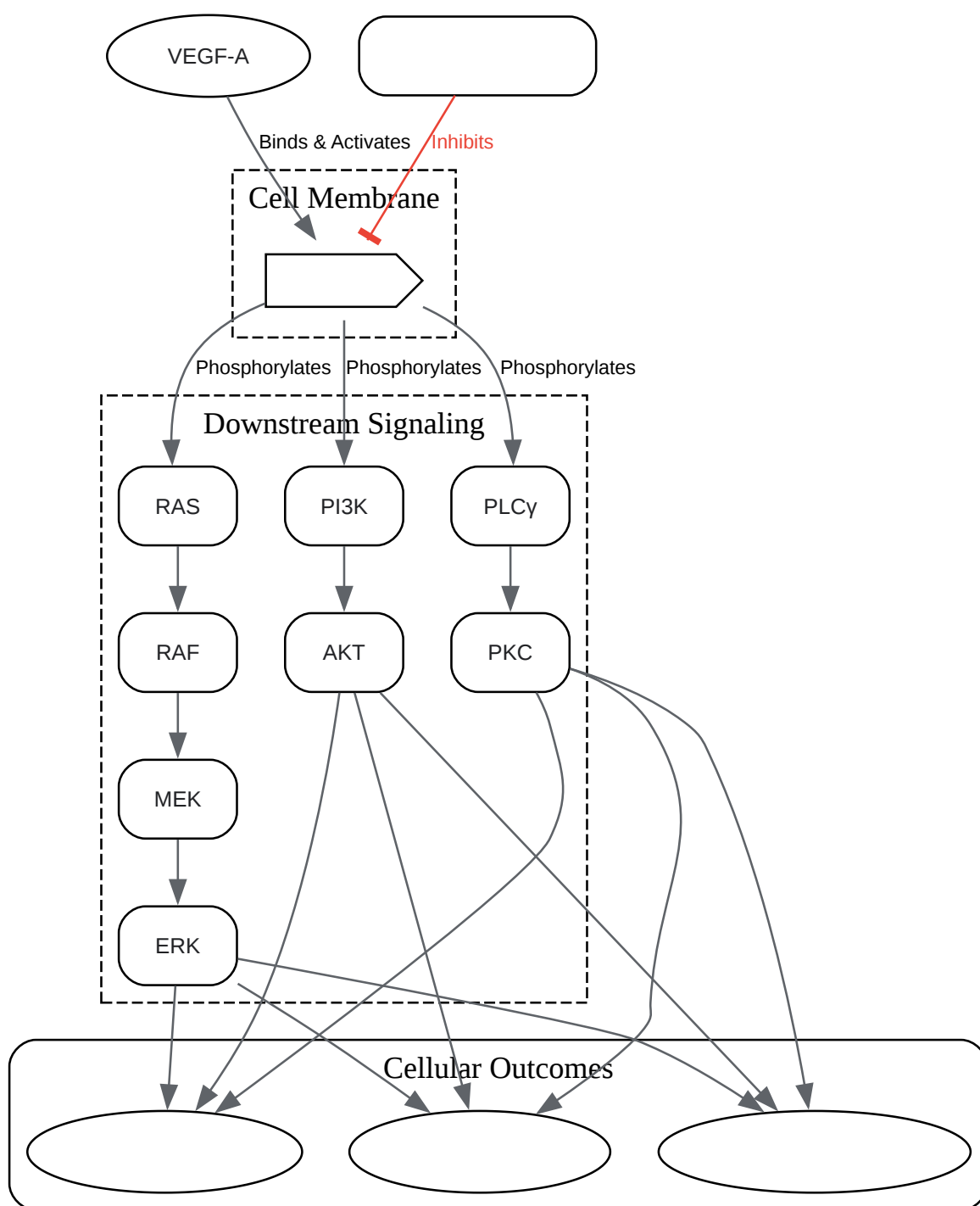
- Prepare High-Concentration Stock Solution:
 - Accurately weigh the required amount of **(Z)-FeCP-oxindole** powder.
 - Add the appropriate volume of 100% DMSO to achieve a high concentration (e.g., 10 mM).
 - To aid dissolution, gently warm the vial to 37°C and vortex. If crystals persist, sonicate the vial for 5-10 minutes.[7]
 - Visually confirm that all solid has dissolved.

- Storage of Stock Solution:
 - Aliquot the stock solution into small, single-use volumes in tightly sealed vials.
 - Store at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^{[1][4][7]}
- Prepare Intermediate and Working Solutions:
 - On the day of the experiment, thaw a single aliquot of the high-concentration stock solution.
 - Perform any necessary intermediate dilutions in 100% DMSO.
 - Calculate the volume of the final DMSO stock needed to achieve the desired final concentration in your cell culture medium. Ensure the final DMSO concentration will be at a level tolerated by your cells (typically $\leq 0.5\%$).
- Dilution into Final Aqueous Medium:
 - Warm the required volume of cell culture medium or buffer to 37°C.
 - While gently vortexing the medium, add the calculated volume of the **(Z)-FeCP-oxindole** DMSO stock drop by drop.
 - Continue to mix for a few seconds after adding the stock to ensure homogeneity.
 - Visually inspect the solution for any signs of precipitation. If the solution appears cloudy or contains visible particles, it should not be used. Refer to the troubleshooting guide.
 - Use the freshly prepared working solution immediately. Do not store aqueous solutions of **(Z)-FeCP-oxindole**.^[6]
- Vehicle Control:
 - Prepare a vehicle control by adding the same final concentration of DMSO to a separate aliquot of the cell culture medium. This is crucial for distinguishing the effects of the compound from those of the solvent.

(Z)-FeCP-oxindole Mechanism of Action

(Z)-FeCP-oxindole exerts its biological effects by inhibiting the VEGFR-2 signaling pathway. This pathway is critical for angiogenesis, the process of forming new blood vessels.

VEGFR-2 Signaling Pathway



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Caption: Simplified VEGFR-2 signaling pathway inhibited by **(Z)-FeCP-oxindole**.

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